

6,9,10-Trihydroxy-7-megastigmen-3-one: A Literature Review and Survey

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Compound of Interest

Compound Name: 6,9,10-Trihydroxy-7-megastigmen-3-one

Cat. No.: B1157900

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

6,9,10-Trihydroxy-7-megastigmen-3-one is a sesquiterpenoid compound that has been isolated from the roots of *Trigonostemon chinensis* Merr.[1] As a member of the megastigmane class of sesquiterpenoids, it possesses a characteristic 13-carbon skeleton. While the genus *Trigonostemon* is known for producing a rich diversity of bioactive compounds, including diterpenoids and alkaloids with antimicrobial and cytotoxic activities, specific research on the biological effects and pharmacological potential of **6,9,10-Trihydroxy-7-megastigmen-3-one** is not extensively documented in publicly available scientific literature. This guide aims to synthesize the currently available information on this compound and to provide a framework for future research by detailing related experimental methodologies and highlighting areas where further investigation is needed.

Physicochemical Data

A summary of the physical and chemical properties of **6,9,10-Trihydroxy-7-megastigmen-3-one** is presented below. This information is primarily sourced from chemical databases and supplier information, as detailed experimental characterization is not available in peer-reviewed literature.

Property	Value	Source
CAS Number	476682-97-0	[1]
Molecular Formula	C ₁₃ H ₂₂ O ₄	[1]
Molecular Weight	242.31 g/mol	[1]
Appearance	Oil	N/A
Solubility	No data available	N/A
Optical Rotation	No data available	N/A

Spectroscopic Data

Detailed spectroscopic data such as ¹H NMR, ¹³C NMR, IR, and mass spectrometry are essential for the structural elucidation and confirmation of natural products. Unfortunately, the original research article reporting the isolation and characterization of **6,9,10-Trihydroxy-7-megastigmen-3-one**, which would contain this data, could not be retrieved. This represents a significant gap in the publicly accessible scientific literature.

Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, and biological evaluation of **6,9,10-Trihydroxy-7-megastigmen-3-one** are not available in the current body of scientific literature. However, a general workflow for the isolation of natural products from plant material can be described.

General Isolation Workflow for Plant-Derived Natural Products



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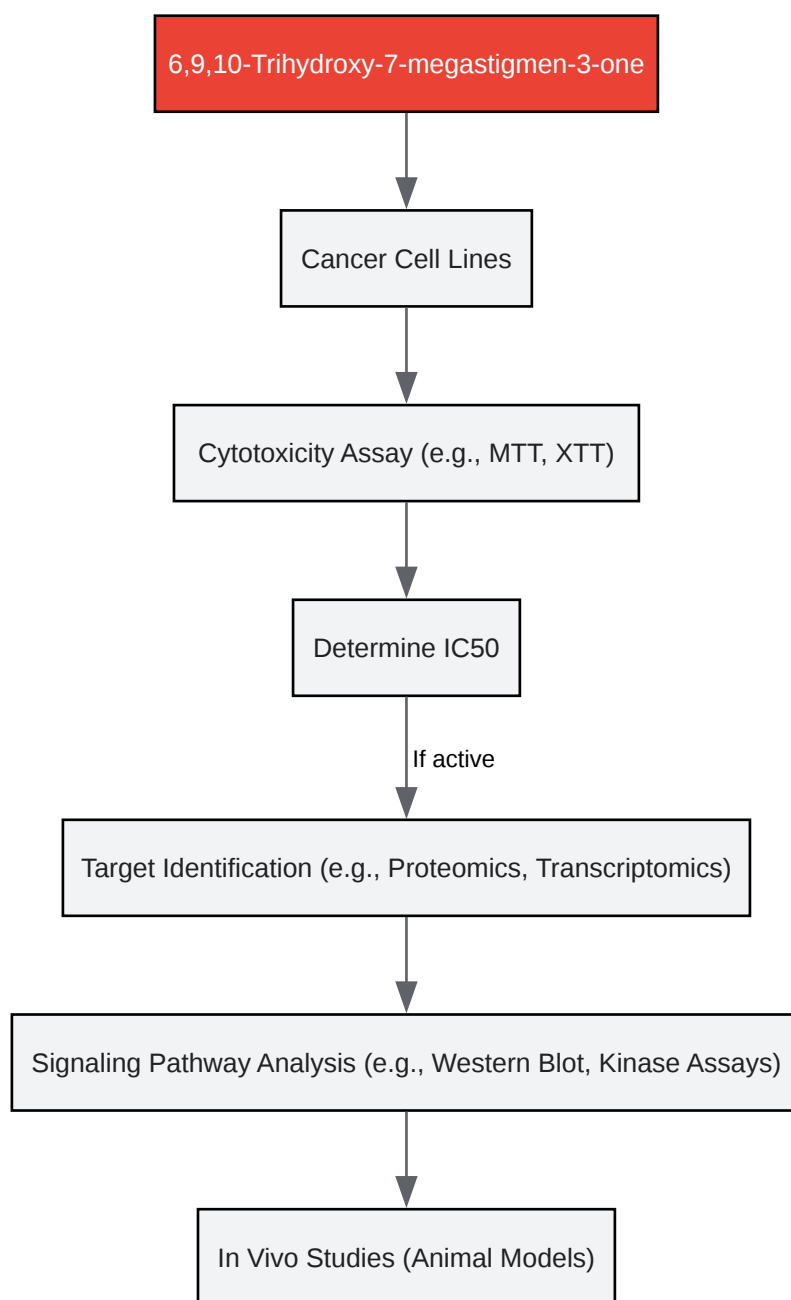
Caption: Generalized workflow for the isolation of natural products from plant sources.

Biological Activity and Signaling Pathways

There is currently no specific information available in the scientific literature regarding the biological activities or the signaling pathways modulated by **6,9,10-Trihydroxy-7-megastigmen-3-one**. Research on other compounds from *Trigonostemon* species has revealed potent antimicrobial and cytotoxic effects, primarily attributed to diterpenoids. This suggests that the bioactivity of **6,9,10-Trihydroxy-7-megastigmen-3-one** warrants investigation.

Hypothetical Signaling Pathway Investigation

Should this compound be investigated for anticancer properties, a potential experimental workflow to identify its mechanism of action is outlined below.



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Caption: A potential workflow for investigating the anticancer activity and signaling pathways of a novel compound.

Conclusion and Future Directions

6,9,10-Trihydroxy-7-megastigmen-3-one remains a poorly characterized natural product. While its basic chemical identity is known, a significant void exists in the scientific literature

concerning its biological properties and the experimental details of its isolation and characterization. The lack of this foundational data hinders its potential for further research and development in areas such as drug discovery.

Future research should prioritize the following:

- Re-isolation and full spectroscopic characterization: A detailed report of its NMR, MS, and IR data is crucial for the scientific community.
- Biological screening: A broad-based screening of its biological activities, including but not limited to, cytotoxic, antimicrobial, anti-inflammatory, and antiviral assays, is warranted.
- Synthesis: The development of a synthetic route would enable the production of larger quantities for in-depth biological studies and the generation of analogues for structure-activity relationship (SAR) studies.

The information presented in this guide is based on the limited data currently available. It is intended to serve as a starting point for researchers and to highlight the need for further investigation into this potentially valuable natural product.

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References

- 1. pubs.acs.org [pubs.acs.org]
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Phone: (601) 213-4426
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